

An In-depth Technical Guide to 2,5-Dimethoxybenzyl Chloride

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Compound of Interest

Compound Name: 2,5-Dimethoxybenzyl chloride

Cat. No.: B189422

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides comprehensive information on the chemical properties, synthesis, and core applications of **2,5-Dimethoxybenzyl chloride**, a key reagent in organic synthesis.

Core Properties and Identification

2,5-Dimethoxybenzyl chloride is an aromatic organic compound widely used as a building block and a protecting group in the synthesis of more complex molecules. Its reactivity is centered around the benzylic chloride group, which is susceptible to nucleophilic substitution.

Data Presentation: Chemical and Physical Properties

All quantitative data for **2,5-Dimethoxybenzyl chloride** has been summarized in the table below for easy reference and comparison.

Property	Value	Citations
Molecular Weight	186.64 g/mol	[1][2][3][4]
Molecular Formula	C ₉ H ₁₁ ClO ₂	[1][3][4][5]
CAS Number	3840-27-5	[1][2][3][5]
IUPAC Name	2-(chloromethyl)-1,4-dimethoxybenzene	[5]
Synonyms	α-Chloro-2,5-dimethoxytoluene, Veratryl chloride	[6]
Appearance	Off-white solid	[4]
Melting Point	40-42 °C	[4]

Experimental Protocols: Synthesis

The synthesis of **2,5-Dimethoxybenzyl chloride** is most commonly achieved through the chlorination of 2,5-dimethoxybenzyl alcohol. The following protocol provides a detailed methodology for this conversion.

Protocol: Chlorination of 2,5-Dimethoxybenzyl Alcohol

This protocol is based on the reaction of 2,5-dimethoxybenzyl alcohol with thionyl chloride in the presence of a base.

Materials:

- 2,5-dimethoxybenzyl alcohol (150 g)
- Thionyl chloride (108 g)
- 2,4,6-Collidine (108 g) or Pyridine
- Methylene chloride (CH₂Cl₂) (750 ml) or Diethyl ether (Et₂O)

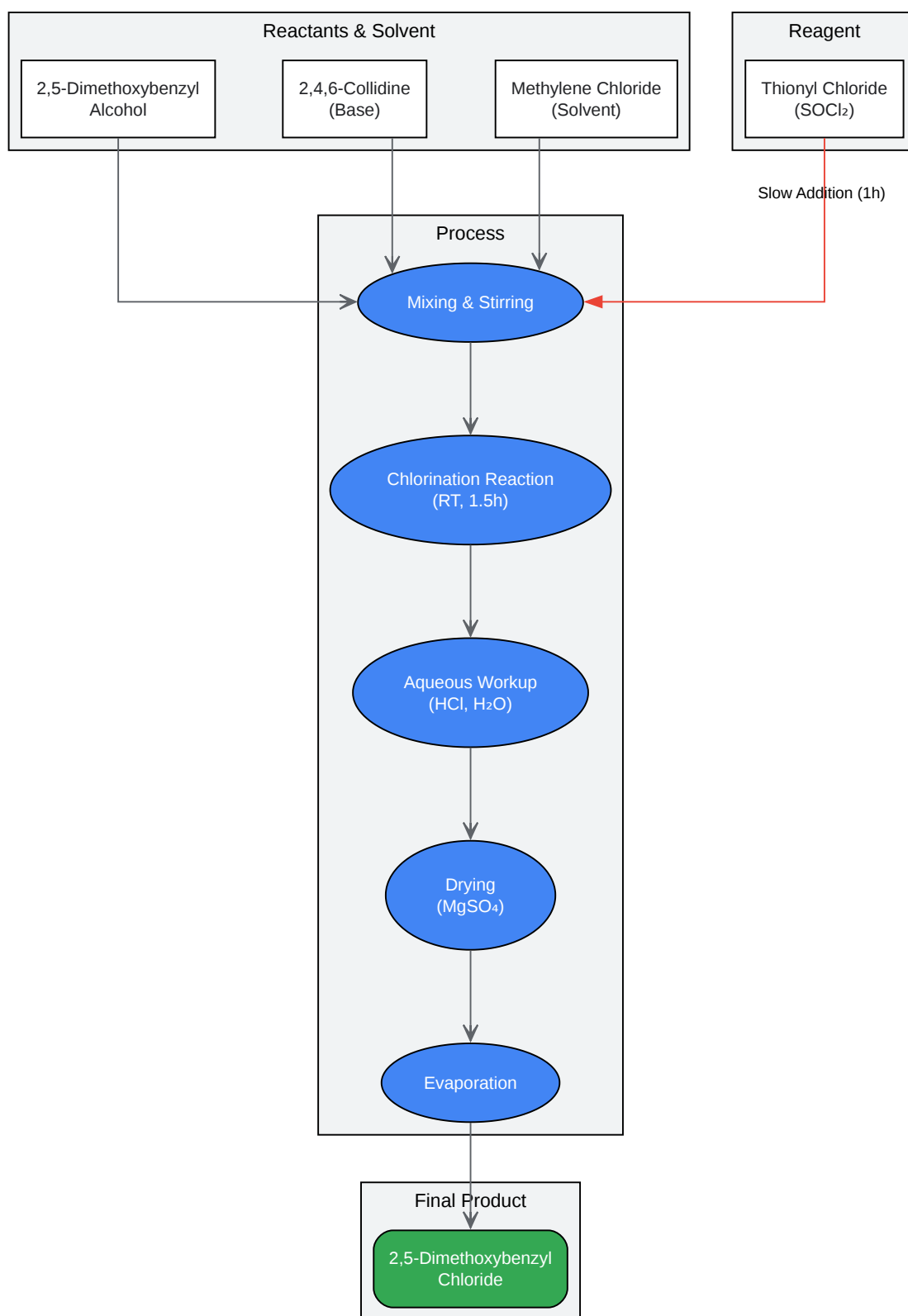
- Hydrochloric acid (2 N)
- Water (H₂O)
- Magnesium sulfate (MgSO₄)

Procedure:

- In a suitable reaction vessel, a stirred mixture of 2,5-dimethoxybenzyl alcohol (150 g), 2,4,6-collidine (108 g), and methylene chloride (750 ml) is prepared at room temperature.[\[7\]](#)
- Thionyl chloride (108 g) is added slowly to the mixture over a period of 1 hour. The reaction is noted to be slightly exothermic.[\[7\]](#)
- After the addition is complete, the mixture is stirred for an additional 30 minutes at room temperature to ensure the reaction goes to completion.[\[7\]](#)
- The reaction mixture is then transferred to a separatory funnel and washed sequentially with 2 N hydrochloric acid and water.[\[7\]](#)
- The organic layer is separated and dried over anhydrous magnesium sulfate (MgSO₄).[\[7\]](#)
- The solvent is removed by evaporation under reduced pressure, yielding a residue of **2,5-dimethoxybenzyl chloride** which crystallizes upon standing. The expected yield is approximately 127 g.[\[7\]](#)

Visualization of Synthetic Pathway

The following diagrams illustrate the key workflow for the synthesis of **2,5-Dimethoxybenzyl chloride**.



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Caption: Synthesis workflow for **2,5-Dimethoxybenzyl chloride**.

Core Applications & Reactions

2,5-Dimethoxybenzyl chloride is a versatile reagent primarily utilized for:

- **Protecting Group Chemistry:** The 2,5-dimethoxybenzyl (DMB) group is used to protect hydroxyl functions in organic synthesis. It is stable under a variety of conditions but can be selectively removed, often under oxidative conditions.
- **Alkylation Reagent:** As a reactive benzylic halide, it readily alkylates a variety of nucleophiles, including amines, thiols, and carbanions, to introduce the DMB moiety.[8]
- **Precursor for Wittig Reagents:** It reacts with triphenylphosphine to form the corresponding phosphonium salt.[9] This salt can be deprotonated to generate a Wittig reagent, which is then used to convert aldehydes and ketones into alkenes.[8]

The electron-donating methoxy groups on the aromatic ring activate it, influencing the stability of intermediates and the overall reactivity of the molecule. Professionals should handle this compound with appropriate caution, as it is classified as an irritant to the skin, eyes, and respiratory system.[5]

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References

- 1. scbt.com [scbt.com]
- 2. calpaclab.com [calpaclab.com]
- 3. 2,5-DIMETHOXYBENZYL CHLORIDE AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 4. 3,5-Dimethoxybenzyl chloride synthesis - chemicalbook [chemicalbook.com]
- 5. 2,5-Dimethoxybenzyl chloride | C₉H₁₁ClO₂ | CID 291194 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Page loading... [wap.guidechem.com]

- 7. [prepchem.com](https://www.prepchem.com) [[prepchem.com](https://www.prepchem.com)]
- 8. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 9. [endotherm-lsm.com](https://www.endotherm-lsm.com) [[endotherm-lsm.com](https://www.endotherm-lsm.com)]
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